

Comparison of Clinical Outcomes: Cetrorelix vs. Ganirelix

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cetrorelix Acetate

CAS No.: 145672-81-7

Cat. No.: S523236

Get Quote

Outcome Measure	Cetrorelix (Group A)	Ganirelix (Group B)	P-value
Live Birth Rate	47.2%	49.4%	0.074 (NS)
LH Surge (LH \geq 10 U/L)	4.9%	7.6%	<0.001
LH Surge (LH Ratio \geq 2)	6.1%	9.2%	<0.001
Type A Endometrial Morphology	66.2%	60.1%	<0.001
Overall OHSS Incidence	0.4%	1.1%	0.01
Number of Patients	2,365	7,059	

Source: *Front Reprod Health*. 2025 [1] [2]

Detailed Experimental Methodology

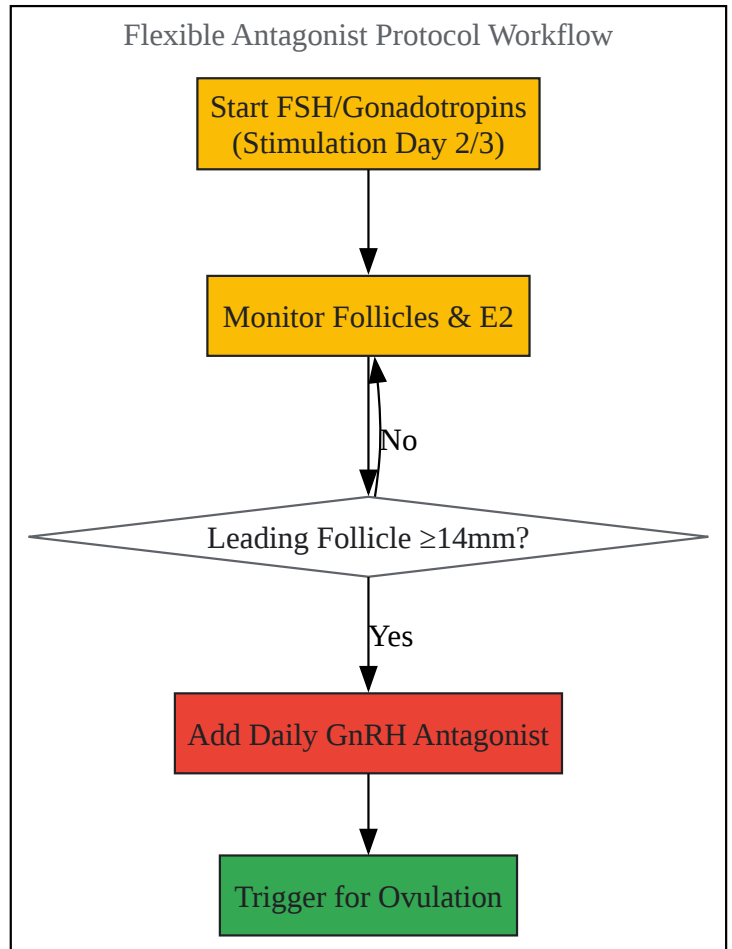
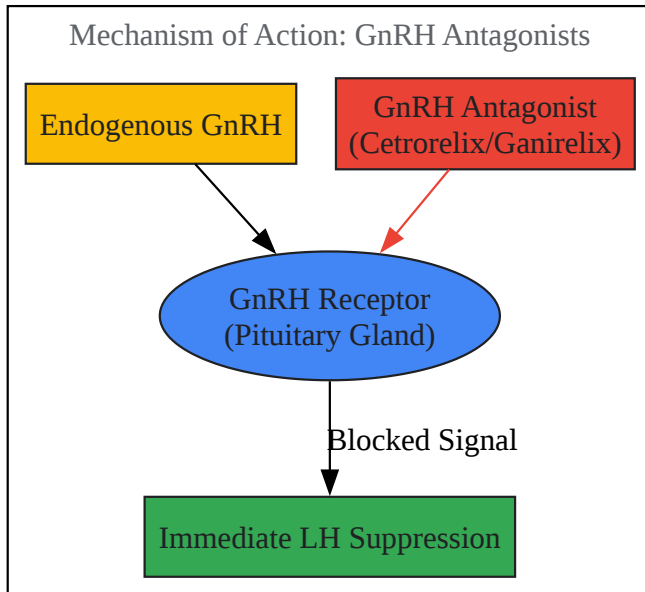
The data in the table above comes from a **retrospective cohort study** conducted at a reproductive medicine center from June 2019 to June 2022 [1] [2].

- **Study Population:** Infertile patients undergoing IVF/ICSI treatment. The final analysis included 2,365 patients receiving cetrorelix and 7,059 patients receiving ganirelix after 1:3 propensity score matching to minimize bias [1] [2].
- **Intervention Protocol:** A **flexible GnRH antagonist protocol** was used for controlled ovarian hyperstimulation. Patients began stimulation on day 2 or 3 of their menstrual cycle. The antagonists (daily subcutaneous injections of 0.25 mg cetrorelix or ganirelix) were introduced once the dominant follicle reached 14–15 mm in diameter, or if the follicle was over 12 mm with serum estradiol levels exceeding 300 pg/ml. Injections continued until the day of ovulation trigger [2].
- **Primary Outcomes:** The study compared LH surge suppression, OHSS incidence, endometrial morphology, and live birth rates [1].
- **Statistical Analysis:** Multivariate logistic regression was used to identify independent predictors of clinical success. The results showed that advanced female age (≥ 35 years) reduced success, while higher AMH (≥ 4 $\mu\text{g/L}$) and dual embryo transfer improved outcomes [1].

Mechanisms of Action and Protocol Workflow

GnRH antagonists like cetrorelix and ganirelix work by **competitively blocking GnRH receptors** in the pituitary gland. This provides an **immediate suppression** of luteinizing hormone (LH) secretion, preventing a premature LH surge during ovarian stimulation [3]. This is a key difference from GnRH agonists, which first cause a "flare-up" effect before down-regulating the receptors [3].

The following diagram illustrates the mechanism and standard workflow of the flexible GnRH antagonist protocol used in modern IVF cycles.



[Click to download full resolution via product page](#)

Interpretation and Clinical Relevance

- **Equivalent Efficacy in Live Birth:** The most significant finding is that live birth rates between cetrorelix and ganirelix are **statistically comparable** [1]. This demonstrates that cetrorelix is non-inferior to ganirelix for the ultimate goal of IVF treatment.
- **Superior LH Control and Safety Profile:** Cetrorelix showed significantly better suppression of premature LH surges and a lower incidence of OHSS [1]. This superior safety profile makes it a preferable option, particularly for patients at high risk for OHSS.

- **Potential for Enhanced Endometrial Receptivity:** The higher rate of Type A endometrial morphology in the cetrorelix group suggests a potential secondary benefit for embryo implantation [1]. Type A endometrium is considered the most receptive trilaminar pattern.

In summary, for researchers and clinicians, the evidence indicates that cetrorelix is a highly effective and safe choice for antagonist protocols, offering a favorable risk-benefit ratio without compromising live birth success.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Comparison of pregnancy outcomes and safety between ... [pubmed.ncbi.nlm.nih.gov]
2. Comparison of pregnancy outcomes and safety between ... [pmc.ncbi.nlm.nih.gov]
3. Cetrorelix in reproductive medicine - PMC [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Comparison of Clinical Outcomes: Cetrorelix vs. Ganirelix].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b523236#cetrorelix-live-birth-rates-antagonist-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com